

# Technical Sourcing & Application Guide: 4-Propylcyclohexanol

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-Propylcyclohexanol

CAS No.: 52204-65-6

Cat. No.: B3029087

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## Executive Summary

**4-Propylcyclohexanol** (CAS: 52204-65-6) is a cycloaliphatic alcohol that serves as a pivotal intermediate in two distinct industrial sectors: Liquid Crystal (LC) Display manufacturing and Fragrance formulation.<sup>[1]</sup>

For the researcher and drug development professional, sourcing this material is not a trivial "catalog purchase." The commercial market is bifurcated by stereochemistry. The trans-isomer is the requisite building block for liquid crystals (imparting low viscosity and phase stability), while the cis/trans mixture is often supplied for general synthesis or fragrance applications (where the olfactory profile of the mixture is acceptable).

This guide deconstructs the sourcing landscape, providing the technical grounding necessary to select the correct grade, understand the impurity profile derived from its synthesis, and validate the material upon receipt.

## Chemical Identity & Stereochemical Criticality

The functionality of **4-propylcyclohexanol** is dictated by its geometric isomerism. You must define your requirement before engaging suppliers.

Feature	Trans-4-Propylcyclohexanol	Cis-4-Propylcyclohexanol
CAS Number	77866-57-0 (Specific)	98790-22-8 (Specific)
Mixture CAS	52204-65-6 (Most common commercial listing)	
Geometry	Diequatorial (Thermodynamically stable)	Axial-Equatorial (Kinetically favored)
Key Utility	Liquid Crystals: Precursor to trans-4-(trans-4'-alkylcyclohexyl)cyclohexyl derivatives.[2]	Fragrance: Component of floral accords; general solvent.
Melting Point	Higher (Solid at RT)	Lower (Liquid/Low-melt solid)

## 3D Conformation & Stability

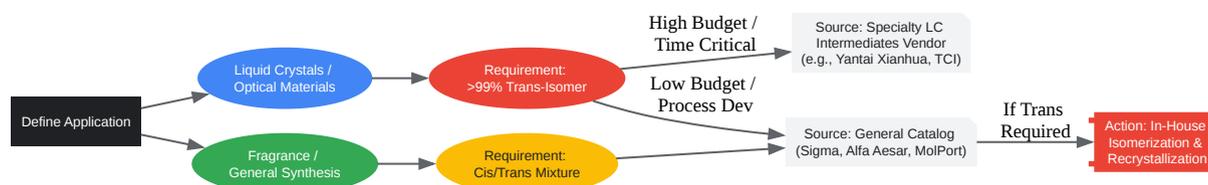
The trans-isomer places both the propyl and hydroxyl groups in the equatorial position, minimizing 1,3-diaxial interactions. This structural rigidity is why it is essential for Liquid Crystal mesogens. The cis-isomer typically exists with one substituent axial, making it less stable and unsuitable for high-performance optical materials.

## Commercial Sourcing Landscape

The market is divided into General Chemical Suppliers (selling mixtures) and Specialty LC Material Suppliers (selling high-purity trans isomers).

## Sourcing Decision Matrix

Use the following logic to determine your sourcing channel:



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Figure 1: Decision tree for selecting the appropriate commercial grade based on end-use application.

## Vendor Categories

- Catalog Suppliers (R&D Scale):
  - Vendors: Sigma-Aldrich (Merck), TCI Chemicals, Thermo Fisher (Alfa Aesar).
  - Typical Offering: 1g to 1kg.
  - Purity: Usually 98% (GC), but often a mixture of isomers.
  - Note: Always check the Certificate of Analysis (CoA) for the specific isomer ratio. If the catalog says "mixture," assume ~60:40 or 50:50 cis:trans unless specified.
- Industrial/Bulk Suppliers (Process Scale):
  - Vendors: Yantai Xianhua Technology Group, specialized Chinese LC intermediate manufacturers.
  - Typical Offering: 25kg drums to metric tons.
  - Purity: Can provide >99.5% trans-isomer upon request, as they perform the isomerization and purification industrially.

## Technical Synthesis: The Origin of Impurities

Understanding how the material is made allows you to predict the impurities (catalyst residues, unreacted phenols) you will encounter.

## The Hydrogenation Route

The primary commercial route is the catalytic hydrogenation of 4-propylphenol or 4-propylcyclohexanone.

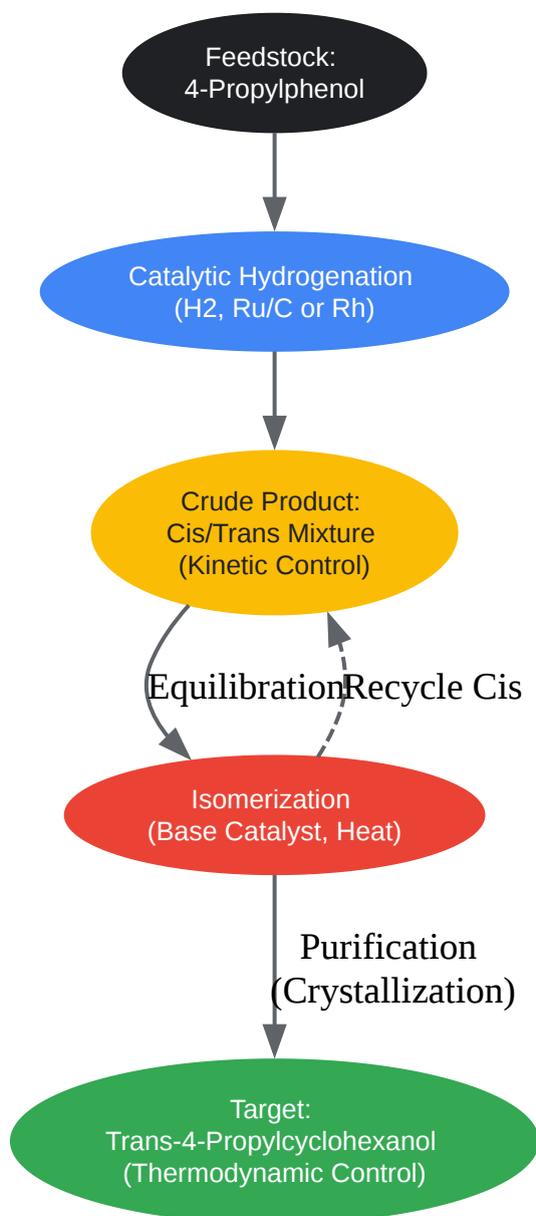
- Reaction: 4-Propylphenol + 3 H<sub>2</sub>

### 4-Propylcyclohexanol

- Catalysts: Ruthenium on Carbon (Ru/C), Rhodium (Rh), or Raney Nickel.
- Impurity Profile:
  - Unreacted Phenol: Traces of 4-propylphenol (detectable by UV/HPLC).
  - Over-reduction: Propylcyclohexane (rare, but possible with harsh conditions).
  - Ketone Intermediate: 4-Propylcyclohexanone (incomplete reduction).

## The Isomerization Step

Direct hydrogenation often favors the cis isomer (kinetic control). To obtain the commercially valuable trans isomer, manufacturers perform a thermodynamic equilibration.



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Figure 2: Industrial synthesis flow showing the conversion of phenol to the thermodynamically stable trans-alcohol.

## Protocol: In-House Purification & Validation

If you source the "Mixture" grade (cheaper) but require high trans content for material science applications, use the following self-validating protocol.

## A. Isomerization Protocol (Enrichment)

Objective: Convert cis-isomer to trans-isomer.

- Setup: Dissolve the commercial mixture (e.g., 100g) in anhydrous ethanol (300 mL).
- Catalyst: Add Potassium tert-butoxide (K<sub>Ot</sub>Bu) or Sodium ethoxide (5 mol%).
- Reflux: Heat to reflux under Nitrogen for 12–24 hours. The base facilitates the oxidation-reduction equilibrium, shifting the population toward the thermodynamically stable diequatorial trans form.
- Quench: Cool, neutralize with dilute HCl, and extract with ethyl acetate.
- Validation: Run GC (see below). The ratio should shift to approximately 80:20 or 90:10 (trans:cis).

## B. Purification (Crystallization)

Objective: Isolate >99% trans-isomer.

- Solvent: Use Petroleum Ether or Hexane (the trans isomer is less soluble than the cis in non-polar solvents due to better packing).
- Process: Dissolve the isomerized mixture in hot hexane. Cool slowly to 0°C or -10°C.
- Filtration: The trans-isomer will crystallize out. Filter and wash with cold hexane.
- Recrystallize: Repeat until desired purity is reached.

## C. Quality Control (GC Method)

Do not rely on the vendor's CoA without verification.

- Column: DB-WAX or HP-5 (Capillary, 30m).
- Carrier: Helium, 1 mL/min.
- Temp Program: 80°C (hold 2 min)

10°C/min

220°C.

- Retention Time: The cis isomer (lower boiling point, more polar interaction nuances depending on column) usually elutes before the trans isomer on non-polar columns (HP-5), but order may reverse on polar columns (Wax). Standard injection is required for confirmation.

## Safety & Handling

GHS Classification:

- Signal Word: Warning
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[4]
- H412: Harmful to aquatic life with long-lasting effects.[3]

Handling: Store in a cool, dry place. If working with the trans-isomer (solid), use dust masks. If working with the mixture (liquid/slurry), use standard splash goggles and nitrile gloves.

## References

- PubChem. (n.d.).[5] **4-Propylcyclohexanol** Compound Summary. National Library of Medicine. Retrieved January 30, 2026, from [[Link](#)]
- MDPI. (2021). Vertical Orientation of Liquid Crystal on Comb-Like 4-(trans-4-alkylcyclohexyl)phenoxyethyl-substituted Polystyrene. Retrieved January 30, 2026, from [[Link](#)]

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## Sources

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Address: 3281 E Guasti Rd

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